

Barium Chloride Dihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Barium chloride dihydrate

Cat. No.: B8817248

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Abstract

Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) is an inorganic salt with significant applications across various scientific disciplines, including analytical chemistry, cellular biology, and materials science. As a readily soluble source of barium ions (Ba^{2+}), it serves as an indispensable reagent for sulfate ion quantification and as a potassium channel blocker in electrophysiological studies. This technical guide provides an in-depth overview of the physicochemical properties, key applications, and established experimental protocols involving **barium chloride dihydrate**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Formula

Barium chloride dihydrate is the hydrated form of barium chloride, consisting of a barium cation and two chloride anions, complexed with two molecules of water. It presents as a white, odorless crystalline solid.^{[1][2]} The presence of water of hydration makes it more stable for storage under standard laboratory conditions compared to its anhydrous form.^[2]

Chemical Formula: $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$

IUPAC Name: barium(2+);dichloride;dihydrate^[1]

Molecular and Physicochemical Data

A summary of the key quantitative properties of **barium chloride dihydrate** is presented in Table 1. This data is essential for accurate preparation of solutions, experimental planning, and safety assessments.

Property	Value
Molecular Weight	244.26 g/mol [1][2]
Appearance	White crystalline solid[1]
Density	3.097 g/cm ³ [3]
Melting Point	~113 °C (loses water of hydration)[4]; 962 °C (anhydrous)[3]
Boiling Point	1,560 °C (anhydrous)[3]
Solubility in Water	31.2 g/100 mL at 0 °C[3]35.8 g/100 mL at 20 °C[3]59.4 g/100 mL at 100 °C[3]
Solubility in Other Solvents	Soluble in methanol; practically insoluble in ethanol and acetone.[3]
CAS Number	10326-27-9[2][5][6]

Applications in Research and Development

Barium chloride dihydrate is a versatile reagent with a broad range of applications in scientific research and industry.

- Analytical Chemistry:** Its most common use is in the quantitative analysis of sulfate ions.[7][8] The reaction between barium chloride and soluble sulfates yields a dense, white precipitate of barium sulfate (BaSO₄), which can be isolated and weighed for gravimetric analysis.[9][10]
- Electrophysiology:** In drug development and neuroscience, barium ions (Ba²⁺) are widely used as potent blockers of inward-rectifier potassium channels (K_{ir}).[1] This property allows researchers to isolate and study the function of other ion channels in cell membranes.
- Water Treatment:** It is employed in the purification of brine solutions in caustic chlorine plants by precipitating sulfate impurities.[7][11]

- Materials Science: It serves as a precursor in the synthesis of other barium compounds, such as pigments and specialty ceramics.^{[7][11]}

Experimental Protocols: Gravimetric Determination of Sulfate

One of the cornerstone applications of **barium chloride dihydrate** in the laboratory is the determination of sulfate concentration in an aqueous sample. The following protocol provides a detailed methodology for this gravimetric analysis.

Principle

Sulfate ions (SO_4^{2-}) in an acidic solution are quantitatively precipitated by the addition of an excess of barium chloride (BaCl_2) solution, forming sparingly soluble barium sulfate (BaSO_4).



The precipitate is then filtered, washed to remove impurities, dried or ignited, and weighed. The mass of the sulfate in the original sample can be calculated from the mass of the BaSO_4 precipitate.

Reagents and Equipment

- **Barium Chloride Dihydrate** (ACS Reagent Grade)
- 0.05 M Barium Chloride Solution: Dissolve ~12.2 g of $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ in 1 L of deionized water.
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Ashless Filter Paper (e.g., Whatman No. 42)
- 400 mL Beakers
- Glass Stirring Rods
- Watch Glasses

- Hot Plate
- Drying Oven or Muffle Furnace
- Desiccator
- Analytical Balance

Detailed Procedure

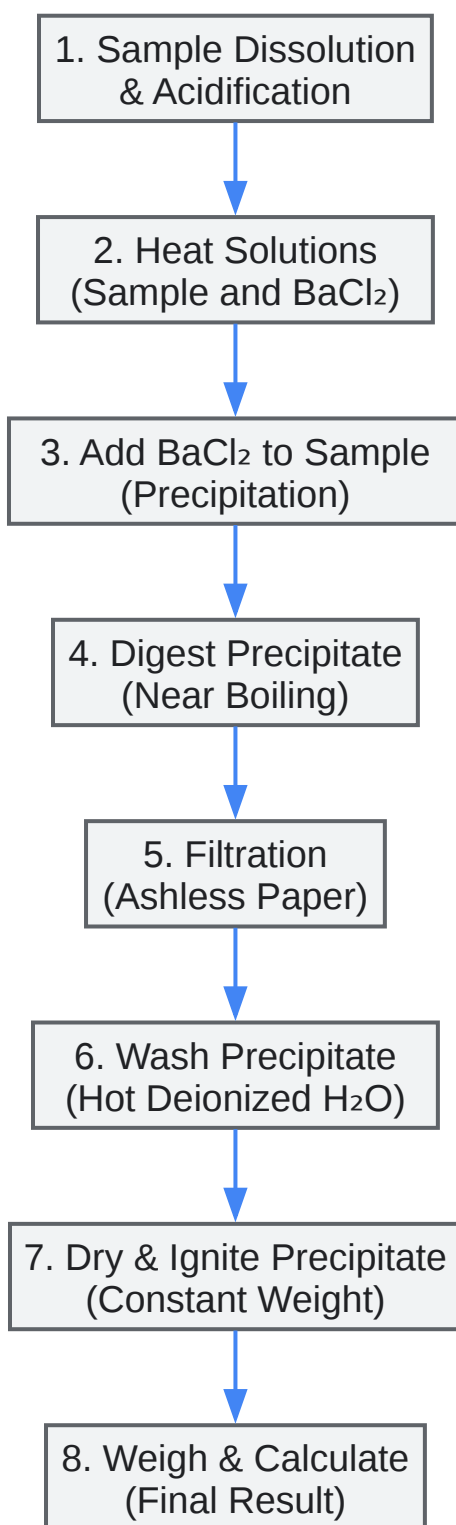
- **Sample Preparation:** Accurately weigh a suitable amount of the sulfate-containing sample and dissolve it in approximately 200 mL of deionized water in a 400 mL beaker.
- **Acidification:** Add 0.5 mL of concentrated HCl to the sample solution.^[7] This prevents the co-precipitation of other barium salts like carbonate or phosphate.^[12]
- **Heating:** Cover the beaker with a watch glass and heat the solution to near boiling on a hot plate.^[9]
- **Precipitation:** Heat the BaCl₂ solution separately to near boiling. Slowly add a slight excess of the hot BaCl₂ solution to the hot sample solution while stirring vigorously.^[9]^[12]
- **Digestion:** Keep the solution just below boiling for 1 to 2 hours.^[9] This process, known as digestion, encourages the growth of larger crystals and minimizes co-precipitation.^[12]
- **Filtration:** Filter the hot solution through a pre-weighed piece of ashless filter paper.^[9] Quantitatively transfer the precipitate from the beaker to the filter using hot deionized water.
- **Washing:** Wash the precipitate on the filter paper with several small portions of hot deionized water until the filtrate is free of chloride ions (tested by adding a drop of silver nitrate solution to the washings).^[7]
- **Drying and Ignition:** Carefully transfer the filter paper containing the precipitate to a crucible. Dry it in an oven before charring the paper and igniting it in a muffle furnace at 800 °C until the residue is white.^[9]
- **Weighing:** Allow the crucible to cool in a desiccator before weighing it on an analytical balance. Repeat the ignition and weighing steps until a constant mass is achieved.^[9]

- Calculation: Calculate the mass and percentage of sulfate in the original sample based on the final mass of the BaSO_4 precipitate.

Visualized Workflow and Safety Data

Experimental Workflow: Gravimetric Analysis of Sulfate

The following diagram illustrates the logical flow of the experimental protocol described in Section 3.



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Caption: Workflow for the gravimetric determination of sulfate.

Toxicity and Safety

Barium chloride dihydrate is highly toxic if ingested or inhaled. The toxicity is due to the barium ion, which acts as a muscle poison and can lead to severe hypokalemia.[4] Acute exposure can cause gastrointestinal distress, cardiac arrhythmias, and paralysis.[4]

Hazard Type	LD ₅₀ (Oral, Rat)	LD ₅₀ (Intraperitoneal, Mouse)
Acute Toxicity	118 mg/kg[6]	51 mg/kg[1]

Handling Precautions:

- Always use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid creating dust.
- Do not eat, drink, or smoke when using this product.
- In case of contact with eyes or skin, flush immediately with copious amounts of water.
- If swallowed, seek immediate medical attention. Store in a locked, secure location.[1]

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